

# Salfredin B11 molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Salfredin B11

Cat. No.: B12763752

[Get Quote](#)

## Salfredin B11: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Salfredin B11** is a naturally occurring compound isolated from *Nigella sativa*, a plant with a long history of use in traditional medicine. This technical guide provides a summary of the known physicochemical properties of **Salfredin B11**. While extensive research has been conducted on the crude extracts of *Nigella sativa* and its major constituent, thymoquinone, specific biological activity data, detailed experimental protocols, and defined signaling pathways for **Salfredin B11** are not extensively documented in publicly accessible literature. This document consolidates the available information and outlines a general experimental approach for the characterization of such natural products.

### Physicochemical Properties

The fundamental molecular characteristics of **Salfredin B11** have been determined. This data is crucial for its identification, synthesis, and in the design of future pharmacological studies.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O <sub>4</sub>	[1]
Molecular Weight	232.23 g/mol	[1]
CAS Number	165467-63-0	
Chemical Class	2,2-dimethyl-1-benzopyran	

## Synthesis

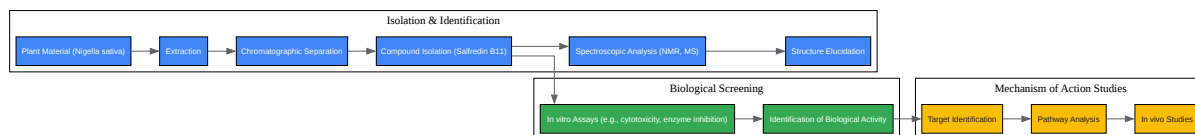
A method for the total synthesis of **Salfredin B11** has been reported, providing a potential route for obtaining the compound for further research.[2][3] The synthesis involves the use of hydroxyphthalides as precursor molecules.[2] However, the detailed, step-by-step experimental protocol for this synthesis is not available in the public domain.

## Biological Activity

Currently, there is a notable lack of specific data in the scientific literature detailing the biological activity of isolated **Salfredin B11**. The broader biological effects of *Nigella sativa* extracts, including antioxidant, anti-inflammatory, and antimicrobial properties, are well-documented. It is plausible that **Salfredin B11** contributes to the overall pharmacological profile of the plant, but further investigation is required to ascertain its specific activities and mechanisms of action.

## Experimental Workflow for Natural Product Characterization

Given the limited specific data for **Salfredin B11**, a generalized experimental workflow for the characterization of a novel natural product is presented below. This workflow represents a logical progression from isolation to the determination of biological activity and mechanism of action.



[Click to download full resolution via product page](#)

A generalized experimental workflow for natural product characterization.

## Future Directions

The established molecular formula and weight of **Salfredin B11**, along with a reported synthetic route, provide a solid foundation for future research. The primary focus should be on elucidating the specific biological activities of this compound. High-throughput screening against various cell lines and enzyme targets could reveal its potential therapeutic applications. Subsequent studies should then aim to identify its molecular targets and delineate the signaling pathways it modulates. Such a focused investigation will be critical in determining the contribution of **Salfredin B11** to the medicinal properties of *Nigella sativa* and in assessing its potential as a standalone therapeutic agent.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,8-Dihydro-5-hydroxy-2,2-dimethyl-6H-furo(3,4-g)-1-benzopyran-6-one | C<sub>13</sub>H<sub>12</sub>O<sub>4</sub> | CID 636462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

- 3. Naturally Occurring Prenylated Phthalides: First Total Synthesis of Salfredin B11 - Journal of Chemical Research, Synopses (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Salfredin B11 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12763752#salfredin-b11-molecular-weight-and-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)